

Boiling point and molecular weight of (E)-1-Phenyl-1-butene

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Compound of Interest

Compound Name: (E)-1-Phenyl-1-butene

Cat. No.: B127681

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(E)-1-Phenyl-1-butene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties and analytical methodologies for **(E)-1-Phenyl-1-butene**, a valuable compound in organic synthesis and chemical research.

Core Physicochemical Data

The fundamental properties of **(E)-1-Phenyl-1-butene** are summarized below, providing a critical baseline for its application in experimental settings.

Property	Value	Unit
Molecular Weight	132.20	g/mol
Boiling Point	189	°C
Molecular Formula	C ₁₀ H ₁₂	

Experimental Protocols

Accurate determination of the physicochemical properties of **(E)-1-Phenyl-1-butene** is essential for its reliable use in research and development. The following sections detail standard experimental protocols for determining its boiling point and molecular weight.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid sample with a relatively small volume.^[1]

Materials:

- Thiele tube
- Sample of **(E)-1-Phenyl-1-butene**
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Stand and clamps

Procedure:

- Fill the Thiele tube with a suitable heating fluid, such as mineral oil, to a level just above the side arm.
- Introduce a small amount (approximately 0.5 mL) of **(E)-1-Phenyl-1-butene** into a small test tube.
- Place the sealed capillary tube, open end down, into the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or a small piece of tubing, ensuring the sample is aligned with the thermometer bulb.

- Clamp the thermometer so that the sample is immersed in the heating fluid in the main arm of the Thiele tube.
- Gently heat the side arm of the Thiele tube. The design of the tube will ensure even heat distribution.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^[1]

Molecular Weight Determination: Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a highly accurate method for determining the molecular weight of a compound.

Instrumentation:

- Mass spectrometer (e.g., with Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) source)
- Liquid chromatograph (for LC-MS)

Procedure (General Overview):

- Sample Preparation: A dilute solution of **(E)-1-Phenyl-1-butene** is prepared in a suitable volatile solvent.
- Ionization: The sample is introduced into the ion source of the mass spectrometer.
 - Electrospray Ionization (ESI): The solution is passed through a charged capillary, creating a fine spray of charged droplets. The solvent evaporates, leaving charged analyte

molecules.

- Matrix-Assisted Laser Desorption/Ionization (MALDI): The sample is co-crystallized with a matrix material. A laser is used to desorb and ionize the analyte molecules.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum will show a peak corresponding to the molecular ion of **(E)-1-Phenyl-1-butene**. The m/z value of this peak provides the molecular weight of the compound. For singly charged ions, the m/z value is equal to the molecular weight.

Synthesis of (E)-1-Phenyl-1-butene

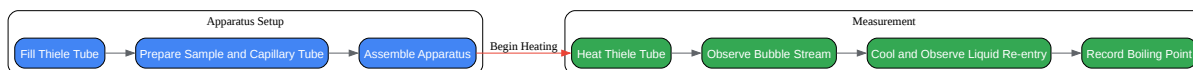
(E)-1-Phenyl-1-butene can be synthesized through various methods in organic chemistry. One common approach is the Wittig reaction, which is renowned for its reliability in forming carbon-carbon double bonds.

A Wittig reaction involves the reaction of an aldehyde or ketone with a phosphonium ylide. To synthesize **(E)-1-Phenyl-1-butene**, benzaldehyde can be reacted with the ylide generated from propyltriphenylphosphonium bromide. The stereochemical outcome of the Wittig reaction can be influenced by the nature of the ylide and the reaction conditions, often favoring the formation of the more stable (E)-isomer.

Other synthetic routes include the dehydration of 1-phenyl-1-butanol and palladium-catalyzed cross-coupling reactions, such as the Heck or Suzuki-Miyaura reactions.^[2]

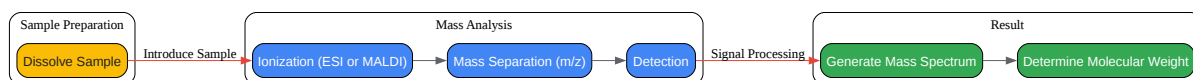
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Boiling Point Determination Workflow



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Molecular Weight Determination by Mass Spectrometry

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References

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